

Navigating the Safe Handling of Vitaferro: A Comprehensive Guide

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Compound of Interest

Compound Name: *vitaferro*

Cat. No.: *B1166582*

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It is crucial to understand that "**Vitaferro**" is the brand name for a line of dietary iron supplements, not an industrial chemical. As such, a standard Safety Data Sheet (SDS) typically associated with hazardous materials in a laboratory or industrial setting is not available for the finished product. The primary safety considerations for **Vitaferro** supplements revolve around proper dosage and avoiding accidental overdose, particularly in children.

However, for researchers and professionals in drug development who may be handling the raw chemical components of these supplements, such as iron bisglycinate or iron(II) gluconate, specific safety protocols are necessary. This guide provides essential safety and logistical information for handling these iron compounds in a laboratory environment, based on available safety data sheets for the raw materials.

Key Safety Data for Iron Compounds in Vitaferro

The following table summarizes key quantitative data for the primary iron compounds found in **Vitaferro** supplements. It is important to note that different suppliers may report slightly different values.

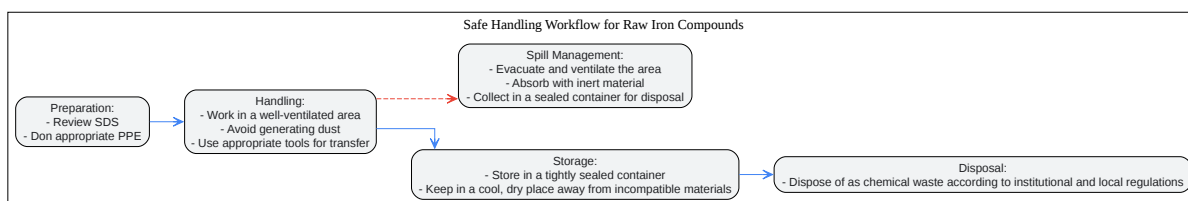
Chemical Compound	Hazard Classification (GHS)	Acute Oral Toxicity (LD50)	Occupational Exposure Limits (OELs)
Iron Bisglycinate	Acute toxicity, oral (Category 4); Skin corrosion/irritation (Category 2); Serious eye damage/eye irritation (Category 2A); Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]	Not available	Not established
Iron(II) Gluconate	May be harmful if swallowed (Category 5)[2]	LD50 (Rat): 4,500 mg/kg[2]	Not established

Personal Protective Equipment (PPE) for Handling Raw Iron Compounds

When working with the raw powder forms of iron bisglycinate or iron(II) gluconate in a laboratory setting, adherence to standard laboratory safety protocols is essential. The following personal protective equipment is recommended to minimize exposure and ensure safety.

Recommended Personal Protective Equipment

Laboratory Coat

Chemical-Resistant Gloves
(e.g., Nitrile)Safety Glasses with Side Shields
or GogglesNIOSH/MSHA Approved Respirator
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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. tcichemicals.com [tcichemicals.com]
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